# protocol for isolating alpha,beta-Thujone from sage infusions

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *alpha,beta-Thujone* |
| *CAS No.:* | *76231-76-0* |
| *Cat. No.:* | *B1243969* |

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Topic: Isolation and Characterization of

-Thujone from Salvia officinalis Infusions Content Type: Application Note & Technical Protocol Audience: Analytical Chemists, Natural Product Researchers, Toxicology Safety Officers

## Abstract & Scope

This application note details the protocol for the extraction (isolation) and subsequent chromatographic separation of

-thujone and

-thujone from aqueous infusions (teas) of Sage (Salvia officinalis). Unlike essential oil distillation, isolating lipophilic monoterpenes from an aqueous matrix requires specific phase-transfer strategies to overcome the high polarity of water and the co-extraction of polyphenols.

Critical Utility: This protocol is essential for toxicological compliance testing (EMA/FDA limits) and pharmacokinetic studies, as

-thujone is a neurotoxic GABA

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receptor antagonist, while

-thujone is less active but often co-elutes without specific resolution parameters.

## Chemophysical Profile & Safety

WARNING: Thujone is a neurotoxin.[1]

-Thujone has an LD

(mouse) of ~45 mg/kg.[2] Handle all standards and concentrated extracts in a fume hood.

| Property | -Thujone | -Thujone | Significance |
|---|---|---|---|
| CAS Number | 546-80-5 | 471-15-8 | Distinct isomers must be tracked separately. [2] |
| Stereochemistry | (1S, 4R, 5R)-(-)-3-thujanone | (1S, 4S, 5R)-(+)-3-thujanone | Diastereomers; separable by GC. |
| Log P (Octanol/Water) | ~2.6 - 2.8 | ~2.6 - 2.8 | Lipophilic. Low water solubility requires organic solvent partition. |
| Boiling Point | 201 °C | 201 °C | Volatile; avoid high-vac rotary evaporation (use nitrogen blow-down). |
| Toxicity | High (GABA antagonist) | Low | Quantification must resolve from . |

## Workflow Visualization

The following diagram outlines the logic flow from raw plant material to isolated analyte, emphasizing the phase-transfer mechanism.

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Caption: Logical workflow for the phase-transfer isolation of thujone diastereomers from aqueous sage matrix.

# Experimental Protocols

## Method A: Standardized Infusion Preparation

To ensure reproducibility and mimic physiological intake (as per EMA guidelines), the infusion process must be strictly controlled.

Materials:

- Dried Salvia officinalis leaves (ground to pass 2mm sieve).
- Deionized water (18.2 MΩ).
- Internal Standard (ISTD): Cyclodecanone (preferred) or Cyclohexanone.

Procedure:

- Weigh 1.00 g of dried sage leaves into a 250 mL borosilicate beaker.
- Add 100 mL of boiling deionized water.
- Cover immediately with a watch glass (critical to prevent volatilization of terpenes).
- Steep for 10 minutes with gentle magnetic stirring (100 rpm).
- Filter through Whatman No. 1 filter paper into a volumetric flask. Allow to cool to room temperature (20°C).
- Self-Validating Step: Add 50 µL of Cyclodecanone solution (1 mg/mL in Ethanol) to the filtrate immediately. This corrects for recovery losses in the subsequent extraction.

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## Method B: Liquid-Liquid Extraction (Isolation)

Since thujones are lipophilic, they must be "pulled" from the tea into an organic solvent. Ethyl Acetate is chosen for its efficiency in extracting oxygenated monoterpenes.

Materials:

- Solvent: Ethyl Acetate (HPLC Grade) or Diethyl Ether (Classic method, higher volatility).
- Drying Agent: Anhydrous Magnesium Sulfate (

  ).
- Apparatus: Separatory funnel (250 mL) or Centrifuge tubes (for micro-scale).

Procedure:

- Transfer 50 mL of the spiked infusion (from Method A) into a separatory funnel.
- Salting Out (Optional but Recommended): Add 5g NaCl and shake to dissolve. This increases the ionic strength of the water, forcing the lipophilic thujone into the organic phase.
- Add 20 mL of Ethyl Acetate.
- Shake vigorously for 2 minutes, venting gas periodically.
- Allow phases to separate (approx. 5-10 mins). Thujone partitions into the upper organic layer.
- Collect the organic layer.
- Repeat extraction of the aqueous layer with a fresh 20 mL of Ethyl Acetate.
- Combine the organic fractions.
- Drying: Add 1g anhydrous

  to the organic fraction, swirl, and let sit for 5 mins to remove trace water. Filter into a concentrator vial.

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- Concentration: Evaporate the solvent under a gentle stream of Nitrogen gas (

  ) at room temperature until the volume is reduced to exactly 1.0 mL. Do not use rotary evaporation with vacuum, as thujone is volatile and will be lost.

## Method C: Chromatographic Resolution (GC-MS)

This step resolves the

and

isomers.

Instrument: GC-MS (e.g., Agilent 7890/5975). Column: 5% Phenyl-methylpolysiloxane (DB-5MS, HP-5MS), 30m x 0.25mm x 0.25µm.

Parameters:

- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Injection: 1 µL, Splitless (or Split 1:10 if concentration is high).
- Inlet Temp: 250°C.
- Oven Program:
  - Initial: 60°C (Hold 2 min).
  - Ramp 1: 5°C/min to 140°C (Critical for isomer separation).
  - Ramp 2: 20°C/min to 280°C (Hold 2 min).
- Detection (MS): SIM Mode (Selected Ion Monitoring) for high sensitivity.
  - Target Ions: m/z 110 (Base peak), 81, 67.
  - Dwell time: 100 ms.

Expected Results:

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- -Thujone: Elutes first (approx. Linear Retention Index 1103).
- -Thujone: Elutes second (approx. Linear Retention Index 1114).
- Resolution (

  ): Should be > 1.5 (Baseline separation).

## Data Analysis & Quality Control

Quantification Formula: Calculate the concentration of Thujone (

) using the Internal Standard method:

Where

is the Response Factor determined by calibration with pure standards.

Quality Criteria:

- Recovery: The recovery of the ISTD (Cyclodecanone) should be between 85-115%.
- Limit of Quantitation (LOQ): Should be < 0.1 mg/L to meet regulatory requirements.
- Isomer Ratio: In Salvia officinalis,

  -thujone is typically the major isomer (unlike Artemisia absinthium where

  often dominates).

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